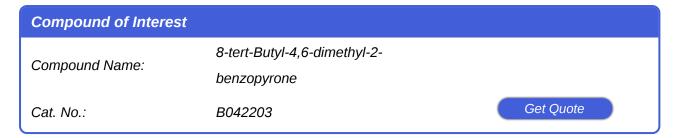


Technical Guide: Solubility Profile of 8-tert-butyl-4,6-dimethyl-2-benzopyrone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the solubility of **8-tert-butyl-4,6-dimethyl-2-benzopyrone** in common laboratory solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this guide presents qualitative solubility information and a comprehensive, generalized experimental protocol for determining the solubility of this and similar organic compounds. This information is crucial for researchers working on the synthesis, purification, formulation, and biological screening of this compound.

Qualitative Solubility Data

The solubility of **8-tert-butyl-4,6-dimethyl-2-benzopyrone** has been qualitatively assessed in several common organic solvents. The following table summarizes the available data. It is important to note that "slight" and "very slight" solubility may be enhanced by heating. For precise quantitative measurements, it is recommended to follow the experimental protocol outlined in the subsequent section.

Solvent	CAS Number	Qualitative Solubility
Dichloromethane	75-09-2	Very Slightly (Heated)[1]
Ethyl Acetate	141-78-6	Slightly[1]
Methanol	67-56-1	Slightly[1]



Experimental Protocol for Solubility Determination

The following is a generalized and robust protocol for determining the solubility of a solid organic compound such as **8-tert-butyl-4,6-dimethyl-2-benzopyrone**. This protocol can be adapted to determine either qualitative or precise quantitative solubility.

2.1. Materials and Equipment

- 8-tert-butyl-4,6-dimethyl-2-benzopyrone (solid)
- Selected solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, hexane)
- Analytical balance (readable to at least 0.1 mg)
- Vials or test tubes with screw caps
- Vortex mixer
- · Thermostatically controlled shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- 2.2. Procedure for Quantitative Solubility Determination (Shake-Flask Method)
- Preparation of Saturated Solution:
 - Add an excess amount of 8-tert-butyl-4,6-dimethyl-2-benzopyrone to a vial containing a
 known volume of the selected solvent (e.g., 2 mL). The excess solid is crucial to ensure
 that a saturated solution is achieved.
 - Seal the vial to prevent solvent evaporation.



- Place the vial in a thermostatically controlled shaker or water bath set to a specific temperature (e.g., 25 °C or 37 °C).
- Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure equilibrium is reached. Visual inspection should confirm the continued presence of undissolved solid.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vial to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a clean vial to remove any undissolved microcrystals. This step is critical to avoid overestimation of solubility.

Analysis:

- Dilute the filtered, saturated solution with a known volume of an appropriate solvent to bring the concentration within the linear range of the analytical method.
- Quantify the concentration of 8-tert-butyl-4,6-dimethyl-2-benzopyrone in the diluted sample using a validated analytical method such as HPLC or UV-Vis spectrophotometry. A calibration curve prepared with known concentrations of the compound should be used for accurate quantification.

Calculation:

- Calculate the solubility using the following formula: Solubility (mg/mL) = (Concentration of diluted sample (mg/mL)) x (Dilution factor)
- 2.3. Procedure for Qualitative Solubility Determination
- Add approximately 25 mg of 8-tert-butyl-4,6-dimethyl-2-benzopyrone to a test tube.
- Add 0.75 mL of the desired solvent in small portions, shaking vigorously after each addition.
 [2]



- Observe whether the solid dissolves completely.
- Categorize the solubility as:
 - Soluble: The compound dissolves completely.
 - Slightly Soluble: A portion of the compound dissolves.
 - Insoluble: The compound does not appear to dissolve.[3]

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the quantitative solubility determination process.

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